

storage and handling recommendations for trans-Dihydrophthalic Acid

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Compound of Interest

Compound Name: *trans-Dihydrophthalic Acid*

Cat. No.: B15289442

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Technical Support Center: trans-Dihydrophthalic Acid

This technical support center provides essential guidance for the storage, handling, and use of **trans-Dihydrophthalic Acid** in a research and development setting. The information is curated for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **trans-Dihydrophthalic Acid**?

A1: Due to the limited availability of specific data for **trans-Dihydrophthalic Acid**, general precautions for dicarboxylic acids should be followed. It is recommended to store the compound in a tightly sealed container in a cool, dry, and well-ventilated area. Protect from moisture and direct sunlight. While specific temperature ranges are not readily available, storage at controlled room temperature is a common practice for similar stable organic acids.

Q2: What personal protective equipment (PPE) should be worn when handling **trans-Dihydrophthalic Acid**?

A2: Standard laboratory PPE is required. This includes safety glasses or goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile). If there is a risk of generating dust, a dust mask or respirator should be used.

Q3: Is **trans-Dihydrophthalic Acid** sensitive to air or moisture?

A3: While specific data is unavailable, many dicarboxylic acids are stable under normal atmospheric conditions. However, it is good practice to minimize exposure to air and moisture by keeping containers tightly closed when not in use. Some related compounds, like phthalic anhydride, are moisture-sensitive.

Q4: How should I prepare solutions of **trans-Dihydrophthalic Acid**?

A4: The solubility of **trans-Dihydrophthalic Acid** is not well-documented in common laboratory solvents. It is advisable to perform small-scale solubility tests to determine the best solvent for your application. Based on the behavior of structurally similar compounds like terephthalic acid, solubility in aqueous solutions may be low, while solubility in some polar organic solvents like dimethyl sulfoxide (DMSO) or dimethylformamide (DMF) may be higher.

Q5: What are the known incompatibilities of **trans-Dihydrophthalic Acid**?

A5: **trans-Dihydrophthalic Acid** should be kept away from strong oxidizing agents, strong bases, and strong reducing agents. Contact with these substances could lead to vigorous or exothermic reactions.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Difficulty Dissolving the Compound	Low solubility in the chosen solvent.	<ul style="list-style-type: none">- Try gentle heating or sonication to aid dissolution.- Perform small-scale solubility tests with alternative polar organic solvents such as DMSO, DMF, or methanol.- Consider the pH of the solution; for acidic compounds, adjusting the pH with a suitable base might increase aqueous solubility.
Compound Changes Color or Appearance During Storage	Potential degradation due to exposure to light, air, or moisture.	<ul style="list-style-type: none">- Discard the material if significant changes are observed, as its purity may be compromised.- Ensure future storage is in a dark, dry place, and consider purging the container with an inert gas like argon or nitrogen before sealing.
Inconsistent Experimental Results	Potential impurities in the compound or degradation.	<ul style="list-style-type: none">- Verify the purity of the starting material using an appropriate analytical technique (e.g., NMR, LC-MS).- If degradation is suspected, source a fresh batch of the compound and store it under the recommended inert conditions.

Physicochemical and Solubility Data

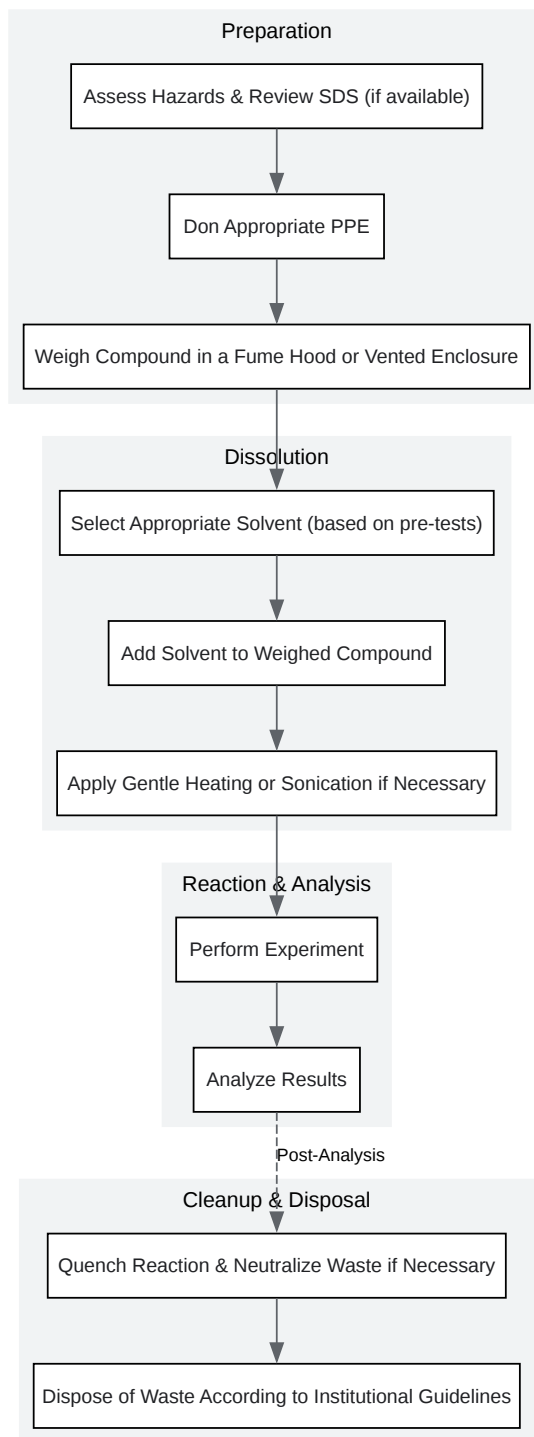
Disclaimer: Specific experimental data for **trans-Dihydrophthalic Acid** is limited. The following table provides data for structurally related compounds to offer general guidance.

Property	Phthalic Acid (ortho-isomer)	Terephthalic Acid (para-isomer)	General Guidance for trans-Dihydrophthalic Acid
Melting Point	207 °C	Sublimes at 402 °C	Expect a relatively high melting point for a solid dicarboxylic acid.
Water Solubility	0.6 g / 100 mL	0.0017 g / 100 mL at 25 °C	Likely to have low water solubility.
Solubility in Organic Solvents	Soluble in ethanol.	Soluble in DMSO, DMF, and alkalies; slightly soluble in ethanol and methanol. [1]	Expect solubility in polar aprotic solvents like DMSO and DMF. Low solubility in non-polar solvents is likely.

Experimental Workflow

Below is a logical workflow for handling and using **trans-Dihydrophthalic Acid** in a typical experimental setting.

Experimental Workflow for trans-Dihydrophthalic Acid

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References

- 1. Studies on the Solubility of Terephthalic Acid in Ionic Liquids - PMC [pmc.ncbi.nlm.nih.gov]
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